

Application Notes and Protocols for EPZ032597 in SMYD2 Enzymatic Assays

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Compound of Interest

Compound Name: EPZ032597

Cat. No.: B14748908

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Introduction

SET and MYND domain-containing protein 2 (SMYD2) is a protein lysine methyltransferase implicated in the regulation of various cellular processes through the methylation of both histone and non-histone proteins. Its dysregulation has been linked to several diseases, including cancer, making it an attractive target for therapeutic intervention. **EPZ032597** is a potent and selective inhibitor of SMYD2, serving as a valuable chemical probe for studying the biological functions of this enzyme and for potential drug development. These application notes provide detailed protocols for utilizing **EPZ032597** in SMYD2 enzymatic assays.

Biochemical Profile of EPZ032597

EPZ032597 is characterized as a selective and noncompetitive inhibitor of SMYD2.^[1] It exhibits a half-maximal inhibitory concentration (IC₅₀) of 16 nM against SMYD2.^[1] The inhibition mechanism of **EPZ032597** has been determined to be noncompetitive with respect to the peptide substrate.

Quantitative Data of SMYD2 Inhibitors

The following table summarizes the biochemical potency of **EPZ032597** in comparison to other known SMYD2 inhibitors.

Compound	IC50 (nM)	Mechanism of Action	Key Substrates
EPZ032597	16 ^[1]	Noncompetitive	p53, Histone H3
AZ505	120	Potent and Selective	p53
LLY-507	<15	Potent and Selective	p53 peptide
BAY-598	27	Selective	Intracellular substrates

Experimental Protocols

In Vitro SMYD2 Enzymatic Assay (Chemiluminescent)

This protocol is adapted from commercially available SMYD2 assay kits and provides a framework for measuring SMYD2 activity and its inhibition by **EPZ032597**.

Materials:

- Recombinant human SMYD2 enzyme
- p53 peptide (sequence: STSRHKLMFK) or full-length Histone H3 protein
- S-(5'-Adenosyl)-L-methionine (SAM)
- **EPZ032597**
- Assay Buffer: 20 mM HEPES pH 7.5, 150 mM NaCl, 1 mM DTT, 0.01% Tween-20
- Primary antibody specific for methylated p53 (Lys370) or methylated Histone H3 (e.g., H3K36me1/2)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- White, opaque 96-well microplates

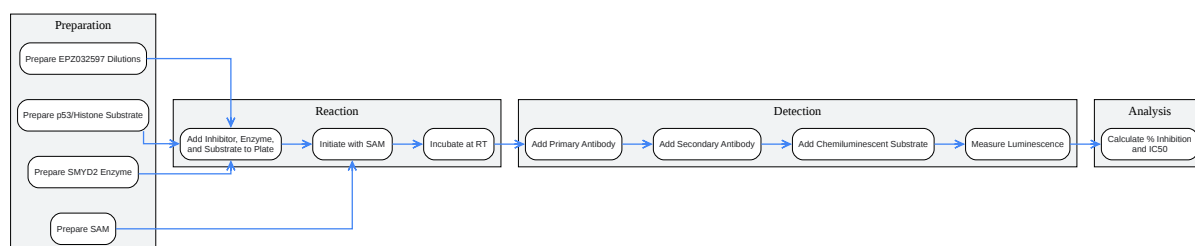
- Luminometer

Protocol:

- Compound Preparation: Prepare a stock solution of **EPZ032597** in DMSO. Serially dilute **EPZ032597** in Assay Buffer to achieve the desired final concentrations for the assay.
- Enzyme and Substrate Preparation: Dilute the SMYD2 enzyme and the p53 peptide or Histone H3 substrate in Assay Buffer to the desired concentrations.
- Reaction Setup:
 - To each well of the 96-well plate, add 5 µL of the diluted **EPZ032597** or DMSO (for control wells).
 - Add 10 µL of the diluted SMYD2 enzyme to each well.
 - Add 10 µL of the diluted p53 peptide or Histone H3 substrate to each well.
- Initiate the Reaction: Add 5 µL of SAM solution to each well to start the methylation reaction.
- Incubation: Incubate the plate at room temperature for 1-2 hours with gentle shaking.
- Detection:
 - Wash the wells three times with 200 µL of Wash Buffer (e.g., TBST).
 - Add 100 µL of the diluted primary antibody to each well and incubate for 1 hour at room temperature.
 - Wash the wells three times with Wash Buffer.
 - Add 100 µL of the diluted HRP-conjugated secondary antibody to each well and incubate for 1 hour at room temperature.
 - Wash the wells three times with Wash Buffer.
 - Add 100 µL of the chemiluminescent substrate to each well.

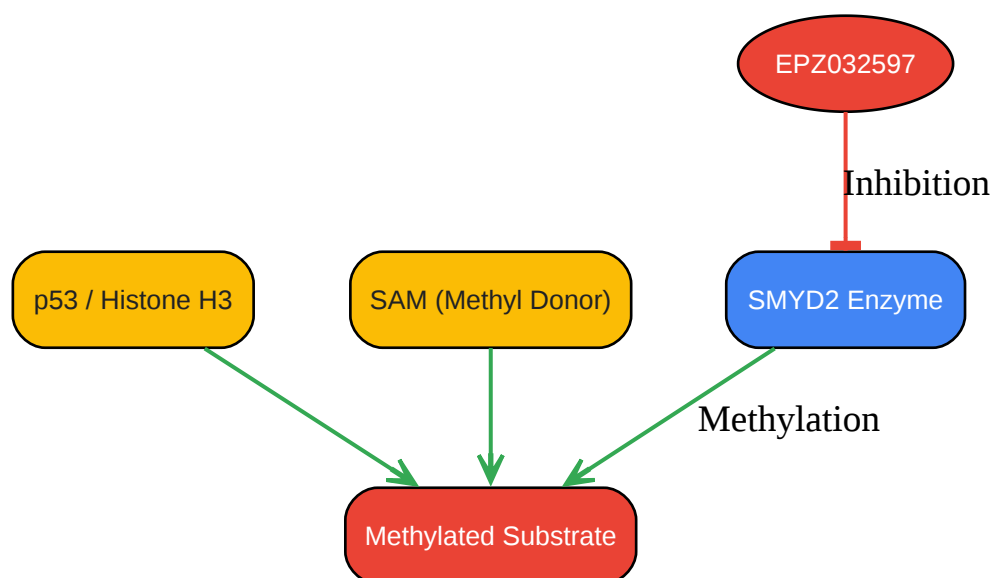
- Data Acquisition: Immediately measure the luminescence using a plate reader.
- Data Analysis: Calculate the percent inhibition for each concentration of **EPZ032597** and determine the IC50 value by fitting the data to a dose-response curve.

Visualizations



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Caption: Workflow for the SMYD2 enzymatic assay.



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Caption: Inhibition of SMYD2-mediated methylation by **EPZ032597**.

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References

- 1. bpsbioscience.com [bpsbioscience.com]
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